

## An In-Depth Technical Guide to 1,11-Dibromoundecane

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Compound of Interest

Compound Name: 1,11-Dibromoundecane

Cat. No.: B097371

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This technical guide provides a comprehensive overview of the core physicochemical properties of **1,11-Dibromoundecane**, tailored for researchers, scientists, and professionals in drug development.

### **Core Properties of 1,11-Dibromoundecane**

**1,11-Dibromoundecane** is a halogenated alkane characterized by an eleven-carbon chain with bromine atoms attached to the terminal carbons.[1] Its linear structure and the presence of two bromine atoms make it a versatile reagent in organic synthesis.[1] It is often used in the preparation of thermotropic main-chain polyethers and in the formation of self-assembled monolayers.[2][3] Typically, it appears as a colorless to pale yellow liquid at room temperature. [1]

## **Quantitative Data Summary**

The fundamental quantitative data for **1,11-Dibromoundecane** are summarized in the table below for easy reference and comparison.

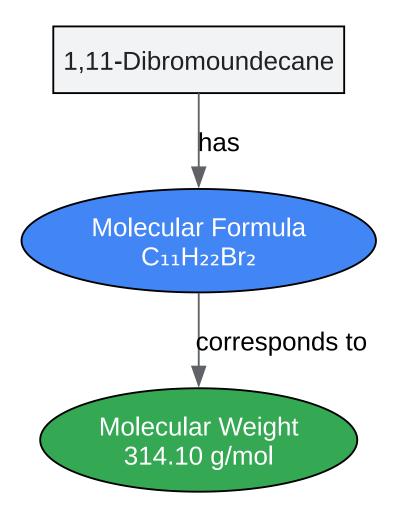


Parameter	Value	Source
Molecular Formula	C11H22Br2	[1][4][5]
Linear Formula	Br(CH2)11Br	[3][6]
Molecular Weight	314.10 g/mol	[4][6]
CAS Number	16696-65-4	[4][5][6]
Density	1.335 g/mL at 25 °C	[3][6]
Boiling Point	190-192 °C at 18 mmHg	[3][6]
Melting Point	-10.6 °C	[3][6]
Refractive Index	n20/D 1.491	[3][6]

# **Logical Relationship Diagram**

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **1,11-Dibromoundecane**.





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Core properties of **1,11-Dibromoundecane**.

## **Experimental Protocols**

This guide focuses on the fundamental physicochemical properties of 1,11-

**Dibromoundecane**. Detailed experimental protocols for its synthesis, purification, or specific applications, such as its use in the preparation of polyethers or self-assembled monolayers, can be found in the cited literature.[2][3]

### **Synonyms**

For comprehensive literature and database searches, the following synonyms for **1,11-Dibromoundecane** may be useful:

Undecamethylene dibromide[2][4][5]



Undecane, 1,11-dibromo-[4][5]

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#### References

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